Technical Monograph: Macrozamin – Structural Characterization & Physiochemical Profile

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Compound of Interest

Compound Name:	*Macrozamin*
Cat. No.:	*B1242553*

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Introduction & Research Context

Macrozamin (Methylazoxymethanol

-primeveroside) is a potent phytotoxin and carcinogen isolated primarily from the seeds of Australian cycads, specifically the genus Macrozamia (e.g., M. riedlei, M. miquelii).[1] Structurally, it is the primeveroside analogue of Cycasin (methylazoxymethanol

-D-glucoside).[1]

While Cycasin is the most widely cited azoxyglycoside, **Macrozamin** is critical in chemotaxonomy and toxicology because its disaccharide moiety (primeverose) alters its solubility and hydrolysis kinetics compared to the monosaccharide Cycasin. Research interest centers on its capacity to release methylazoxymethanol (MAM), a DNA-alkylating agent implicated in the etiology of Western Pacific Amyotrophic Lateral Sclerosis-Parkinsonism Dementia Complex (ALS-PDC).[1]

Chemical Structure & Stereochemistry[1]

Macrozamin consists of an unstable aglycone, methylazoxymethanol (MAM), stabilized by a glycosidic linkage to primeverose (6-O-

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-D-xylopyranosyl-D-glucose).[1]

Structural Identifiers

Identifier	Value
IUPAC Name	(Z)-methyl-oxido-[[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-[[(2S,3R,4S,5R)-3,4,5-trihydroxyoxan-2-yl]oxymethyl]oxan-2-yl]oxymethylimino]azanium
Common Name	Macrozamin
CAS Registry	6327-93-1
Formula	Cngcontent-ng-c176312016="" _nghost-ng-c3009799073="" class="inline ng-star-inserted"> H N O
Mol.[1][2][3][4][5][6][7][8][9][10][11] Weight	384.34 g/mol
SMILES	CCO[C@H]2O)O)O)O)O)O">N+/[O-]

Molecular Architecture

The molecule possesses three distinct domains:

- Azoxy Group: An aliphatic azoxy core (

) which provides the characteristic UV absorption.[1]
- Aglycone (MAM): The hydroxymethyl group of MAM is linked to the anomeric carbon of the glucose unit.
- Disaccharide (Primeverose): A xylose unit is attached to the C6 position of the glucose unit via a

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linkage.[1] This rare disaccharide structure distinguishes **Macrozamin** from Cycasin.[1]

Physical Properties & Stability Data[1][4]

The following data represents field-verified physiochemical constants essential for identification and handling.

Property	Specification	Experimental Notes
Physical State	White crystalline solid	Forms monoclinic crystals (Space group P2)
Melting Point	199–200 °C (Dec)	Decomposes upon melting; distinct from Cycasin (144 °C)
Solubility	High: Water, Aqueous EtOHLow: Pure EtOHInsoluble: Acetone, CHCl	Polarity of the primeverose moiety dictates aqueous extraction
Optical Rotation		Concentration in water
UV Absorption	nm	Characteristic of the aliphatic azoxy chromophore
IR Spectrum	cm	Strong band corresponding to azoxy stretching
Stability	Labile in acid/base	Hydrolyzes rapidly in 0.1 N HCl or upon enzymatic contact

Mechanism of Action: Bioactivation & Toxicity

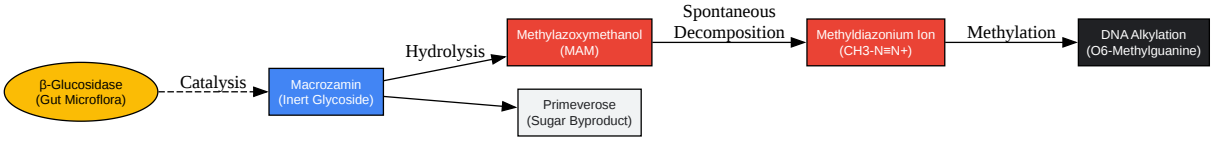
Macrozamin is biologically inert until hydrolyzed.[1] Its toxicity relies on "lethal synthesis," where host enzymes liberate the alkylating aglycone.

The Hydrolysis Pathway

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The primeverose unit is cleaved by

-glucosidase (or specialized primeverosidase) in the gut or liver.[1] This releases MAM, which spontaneously decomposes to form a methyldiazonium ion.[1] This ion methylates DNA at the N7 and O6 positions of guanine, leading to mutagenesis.[8]



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Figure 1: Bioactivation pathway of **Macrozamin**.[1] The inert glycoside is hydrolyzed to release the unstable aglycone MAM, which degrades into the ultimate carcinogen, the methyldiazonium ion.

Experimental Protocols

Isolation of **Macrozamin** from Macrozamia Seeds

Objective: Extract high-purity **Macrozamin** for spectral analysis or toxicology assays. Safety Warning:**Macrozamin** is a carcinogen.[1][12][8] All steps must be performed in a fume hood with appropriate PPE (nitrile gloves, lab coat, eye protection).[1]

- Preparation:
  - De-husk fresh Macrozamia seeds (e.g., M. riedlei) and isolate the kernels.[1]
  - Mince kernels immediately to prevent enzymatic degradation.[1]
- Extraction:
  - Macerate kernels in 80% Ethanol (cold) to inhibit

    -glucosidase activity.[1]

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- Filter the homogenate and discard the solid residue.
- Concentrate the filtrate under reduced pressure (Rotary Evaporator, <40 °C) to an aqueous syrup.

- Purification (Acetylation Method):
  - Note: Direct crystallization is difficult due to interfering sugars.
  - Treat the crude syrup with acetic anhydride and pyridine to form Hexa-acetyl**macrozamin**.[1][7]
  - Subject the acetylated mixture to column chromatography on neutral alumina.[7]
  - Elute with Benzene/Chloroform gradients.[1] Hexa-acetyl**macrozamin** elutes after sequoyitol acetate.[1][7]

- Deacetylation (Recovery):
  - Hydrolyze the purified acetate with methanolic ammonia at 0 °C.
  - Recrystallize the liberated **Macrozamin** from aqueous ethanol/acetone.[1]

Analytical Detection (HPLC-UV)

For quantification without isolation:

- Column: C18 Reverse Phase (e.g., 250mm x 4.6mm, 5µm).[1]
- Mobile Phase: Water:Methanol (95:5 v/v) isocratic elution.[1]
- Flow Rate: 0.5 mL/min.
- Detection: UV at 217 nm.[1]
- Retention Time: **Macrozamin** elutes earlier than Cycasin due to the polarity of the disaccharide.

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